

3-Iodo-9H-Carbazole: A Technical Guide to Safety, Toxicity, and Handling

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Compound of Interest

Compound Name: 3-iodo-9H-carbazole

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Introduction

3-Iodo-9H-carbazole is a heterocyclic aromatic compound with applications in organic synthesis, materials science, and pharmaceutical research.^{[1][2]} It serves as a building block in the development of organic light-emitting diodes (OLEDs) and has been investigated for its potential in medicinal chemistry.^{[1][2]} Given its reactive nature and potential physiological effects, a thorough understanding of its safety, toxicity, and proper handling procedures is paramount for all personnel working with this chemical. This guide provides an in-depth overview of the known hazards and recommended precautions to ensure a safe laboratory environment.

Hazard Identification and Classification

3-Iodo-9H-carbazole is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. Based on aggregated GHS (Globally Harmonized System of Classification and Labelling of Chemicals) data, it presents several health risks.

1.1 GHS Classification

The compound is consistently classified with the following hazard categories:

- Acute Toxicity, Oral (Category 4)[3][4]
- Skin Irritation (Category 2)[3][4][5]
- Serious Eye Irritation (Category 2A)[3][4][5]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory tract irritation[3][4]

Some suppliers also include:

- Skin Sensitization (Category 1)[6]

1.2 GHS Label Elements

The GHS label for **3-iodo-9H-carbazole** includes the following:

Element	Description
Pictogram	
Signal Word	Warning[3][5]
Hazard Statements	H302: Harmful if swallowed.[3] H315: Causes skin irritation.[3][5] H317: May cause an allergic skin reaction.[6] H319: Causes serious eye irritation.[3][5] H335: May cause respiratory irritation.[3]
Precautionary Statements	A comprehensive list of precautionary statements is provided in the Handling and Storage section of this guide.

Toxicity Profile

While specific quantitative toxicity data such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%) values for **3-iodo-9H-carbazole** are not readily available in public literature or safety data sheets, the GHS classifications imply a moderate acute oral toxicity and significant irritant properties. The parent compound, carbazole, is noted to have inconsistent

toxicity data, and occupational exposure limits have not been established by major regulatory bodies.^[7] Due to the lack of detailed toxicological studies, this compound should be handled with care, assuming it may have significant health effects.

Summary of Toxicological Hazards:

Hazard	Description
Acute Oral Toxicity	Harmful if ingested. ^{[3][4]} Symptoms may include nausea, vomiting, and abdominal pain.
Skin Irritation	Causes redness, itching, and inflammation upon direct contact. ^{[3][5]}
Eye Irritation	Causes serious and potentially damaging eye irritation. ^{[3][5]} Symptoms include redness, pain, and blurred vision.
Respiratory Irritation	Inhalation of dust may irritate the nose, throat, and respiratory tract, leading to coughing and shortness of breath. ^{[3][4]}
Skin Sensitization	May cause an allergic skin reaction in susceptible individuals upon repeated contact. ^[6]

No detailed experimental protocols for the toxicological assessment of **3-iodo-9H-carbazole** were found in the public domain during the literature search for this guide.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-iodo-9H-carbazole** is presented below.

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₈ IN	[3]
Molecular Weight	293.11 g/mol	
Appearance	White to off-white or light yellow/orange crystal or powder.	[2]
Melting Point	192-197 °C	[2][5]
Boiling Point	~430.6 °C (Predicted)	[5]
Storage Temperature	Room temperature or refrigerated (4°C), protected from light.	[6]

Safe Handling and Experimental Workflow

Strict adherence to safety protocols is mandatory when handling **3-iodo-9H-carbazole**. The following workflow outlines the key stages of handling this compound in a laboratory setting.

Caption: Safe handling workflow for **3-iodo-9H-carbazole**.

4.1 Engineering Controls

- Ventilation: Always handle **3-iodo-9H-carbazole** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[5][8][9]
- Eye Wash Stations and Safety Showers: Ensure that emergency eye wash stations and safety showers are readily accessible and in close proximity to the workstation.[9]

4.2 Personal Protective Equipment (PPE)

The following PPE is mandatory when handling this compound:

PPE Type	Specification	Rationale
Eye Protection	ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles.[10]	Protects against dust particles and splashes, preventing serious eye irritation.[4]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).[10]	Prevents skin contact, irritation, and potential sensitization.[4]
Skin and Body Protection	A flame-retardant lab coat, long pants, and closed-toe shoes.	Protects skin from accidental contact.[8]
Respiratory Protection	If dust formation is unavoidable and engineering controls are insufficient, use a NIOSH/MSHA-approved respirator.[9]	Prevents inhalation and respiratory tract irritation.[4]

4.3 Hygiene Measures

- Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[4][8]
- Do not eat, drink, or smoke in laboratory areas.[4][8]
- Contaminated work clothing should be removed and laundered separately before reuse.[5][8]

Emergency Procedures

5.1 First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the victim to fresh air and keep them at rest in a position comfortable for breathing. If symptoms persist or if the person feels unwell, seek medical attention. [4] [9]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation or a rash occurs, seek medical advice. [4] [5] [9]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention. [4] [5] [9]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell. [4] [9]

5.2 Fire-Fighting Measures

- **Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. There is no restriction on the type of extinguisher that may be used.[\[8\]](#)
- **Specific Hazards:** The compound is not considered a significant fire risk; however, containers may burn.[\[8\]](#) Combustion may produce hazardous fumes of carbon oxides, nitrogen oxides, and hydrogen iodide.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[9\]](#)

5.3 Accidental Release Measures

- **Personal Precautions:** Evacuate personnel from the area. Avoid breathing dust and ensure adequate ventilation. Wear appropriate PPE as described in section 4.2.[\[8\]](#)[\[11\]](#)

- Environmental Precautions: Prevent the substance from entering drains or waterways.[8][11]
- Containment and Cleanup: For small spills, sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[9][11] Clean the spill area thoroughly.

Storage and Disposal

6.1 Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[5][6]
- Keep in a dark place, protected from light.[2][6]
- Store away from incompatible materials such as strong oxidizing agents.

6.2 Disposal

- Dispose of contents and container in accordance with all local, regional, national, and international regulations.
- Waste material should be treated as hazardous. Do not dispose of it in household waste or sewer systems.

Disclaimer: This document is intended as a guide and is not a substitute for a formal risk assessment. All users should consult the most up-to-date Safety Data Sheet (SDS) provided by the supplier before handling **3-iodo-9H-carbazole** and adhere to all institutional safety protocols.

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